

# Discovery and history of potassium citrate synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Potassium citrate monohydrate

Cat. No.: B148008

[Get Quote](#)

An In-Depth Technical Guide to the Discovery and Synthesis of Potassium Citrate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the historical discovery and the evolution of synthesis methods for potassium citrate. It details the foundational discoveries of its precursors, citric acid and potassium, and outlines both historical and modern production protocols. Quantitative data is presented for comparative analysis, and key processes are visualized to elucidate the underlying chemical and biochemical pathways.

## Part 1: Foundational Discoveries

The history of potassium citrate is intrinsically linked to the discovery and isolation of its constituent parts: citric acid and potassium.

### The Isolation of Citric Acid

The journey began in 1784 when Swedish-German chemist Carl Wilhelm Scheele first crystallized citric acid from lemon juice.<sup>[1]</sup> Scheele's method involved adding lime (calcium hydroxide) to the juice to precipitate calcium citrate, which was then filtered and treated with sulfuric acid to yield purified citric acid.<sup>[2]</sup> For over a century, this extraction from citrus fruits, primarily lemons containing 7-9% citric acid, remained the sole commercial source.<sup>[3][4]</sup>

The turn of the 20th century marked a significant shift towards biotechnological production. In 1893, C. Wehmer discovered that *Penicillium* mold could produce citric acid from sugar.<sup>[5]</sup>

However, it was the work of James Currie in 1917 that identified strains of the fungus *Aspergillus niger* as highly efficient producers, paving the way for industrial-scale fermentation. [5] By 1952, the submerged fermentation technique was developed, which remains the dominant method for citric acid production today, accounting for over 90% of the world's supply. [5][6]

## The Discovery of Potassium

For centuries, chemists did not distinguish between "mineral alkali" (sodium carbonate) and "vegetable alkali" (potassium carbonate). The latter was derived from the ashes of burnt wood in pots, giving rise to the name "potash." In 1807, Sir Humphry Davy, using the newly invented electric battery, successfully isolated the element potassium through the electrolysis of molten caustic potash (potassium hydroxide, KOH). This made potassium the first metal to be isolated by electrolysis.

## Part 2: The Synthesis of Potassium Citrate

While a specific individual is not credited with the "discovery" of potassium citrate, its first synthesis was a logical and inevitable outcome of 19th-century chemical exploration following the isolation of its precursors. The term "citrate" for a salt of citric acid was coined around 1794. [1] The synthesis is a straightforward acid-base neutralization reaction.

The primary method for producing potassium citrate involves reacting an aqueous solution of citric acid with a potassium source, such as potassium hydroxide (KOH), potassium carbonate ( $K_2CO_3$ ), or potassium bicarbonate ( $KHCO_3$ ). [7][8] The reaction proceeds until the citric acid is completely neutralized. The resulting salt solution is then filtered, concentrated by evaporation, and cooled to induce crystallization, yielding tripotassium citrate, typically as a monohydrate ( $K_3C_6H_5O_7 \cdot H_2O$ ). [8][9]

The balanced chemical equations for these reactions are:

- With Potassium Hydroxide:  $C_6H_8O_7 + 3KOH \rightarrow K_3C_6H_5O_7 + 3H_2O$  [8]
- With Potassium Carbonate:  $2C_6H_8O_7 + 3K_2CO_3 \rightarrow 2K_3C_6H_5O_7 + 3H_2O + 3CO_2$  [8][10]

## Part 3: Data Presentation

## Table of Key Historical Milestones

Year	Event	Key Individual(s)	Significance
1784	First isolation and crystallization of citric acid from lemon juice.	Carl Wilhelm Scheele	Provided the pure acid precursor for subsequent chemical synthesis. <a href="#">[1]</a>
1794	The term "citrate" is first used to describe a salt of citric acid.	-	Marks the chemical classification of citrate salts. <a href="#">[1]</a>
1807	Isolation of elemental potassium via electrolysis of caustic potash.	Sir Humphry Davy	Provided the pure alkali metal precursor.
1893	Discovery of citric acid production by Penicillium fermentation.	C. Wehmer	Opened the door to biotechnological production of citric acid. <a href="#">[5]</a>
1917	Identification of Aspergillus niger as a superior microorganism for citric acid fermentation.	James Currie	Established the foundation for industrial-scale fermentation. <a href="#">[5]</a>
1952	Development of large-scale submerged fermentation for citric acid production.	Miles Laboratories	Became the dominant and most efficient industrial production method. <a href="#">[5]</a>
1985	First FDA approval of potassium citrate for medical use (renal tubular acidosis).	-	Solidified its role as a key pharmaceutical agent. <a href="#">[11]</a>

## Table of Physicochemical and Quantitative Data

Property / Parameter	Value	Notes
Chemical Formula	$K_3C_6H_5O_7$ (Anhydrous) $K_3C_6H_5O_7 \cdot H_2O$ (Monohydrate)	Monohydrate is the common commercial form.[5]
Molar Mass	306.39 g/mol (Anhydrous) 324.41 g/mol (Monohydrate)	[12][13]
Appearance	White, granular or crystalline powder.	[9]
Taste / Odor	Saline taste, odorless.	[9]
Density	~1.98 g/cm <sup>3</sup>	[7][9]
Melting Point	Decomposes at ~230°C. Loses water of crystallization at 180°C.	[7][9]
Solubility in Water	Highly soluble (~167 g/100 mL at 20°C).	[5]
Solubility in Ethanol	Practically insoluble.	[7][9]
pH (Saturated Solution)	~8.5 (alkaline)	[9]
Purity (Pharmaceutical)	≥ 99.0%	Typical specification from pharmacopeias.[14][15]
Typical Yield	~70% (based on citric acid)	Varies based on crystallization efficiency.[14]

## Part 4: Experimental Protocols

### Protocol 1: Laboratory Synthesis via Neutralization

This protocol describes a representative laboratory-scale synthesis of **potassium citrate monohydrate** from citric acid and potassium carbonate.

Materials:

- Citric Acid Monohydrate ( $\text{C}_6\text{H}_8\text{O}_7 \cdot \text{H}_2\text{O}$ )
- Potassium Carbonate ( $\text{K}_2\text{CO}_3$ ), anhydrous
- Deionized Water
- Activated Carbon (optional, for decolorization)
- pH meter or pH indicator strips

#### Methodology:

- **Dissolution:** Prepare a solution by dissolving 21.0 g (0.1 mol) of citric acid monohydrate in 50 mL of deionized water in a 250 mL beaker. Gentle heating may be applied to aid dissolution.
- **Neutralization:** Slowly add 20.7 g (0.15 mol) of potassium carbonate to the citric acid solution in small portions while stirring continuously. Note: This reaction is exothermic and will produce  $\text{CO}_2$  effervescence; addition must be slow to avoid overflow.
- **pH Adjustment:** After the effervescence ceases, check the pH of the solution. It should be slightly alkaline (pH 7.5-8.5). If the solution is still acidic, add small amounts of potassium carbonate until the target pH is reached.
- **Decolorization (Optional):** If the solution is colored, add a small amount (e.g., 0.5 g) of activated carbon and heat the solution to 80-90°C for 15-20 minutes while stirring.[\[12\]](#)[\[16\]](#)
- **Filtration:** Filter the hot solution through a fluted filter paper to remove the activated carbon (if used) or any other insoluble impurities.
- **Concentration & Crystallization:** Transfer the clear filtrate to an evaporating dish and heat gently to evaporate the water until the solution is concentrated to about half its original volume or until crystals start to form on the surface.
- **Cooling:** Remove the dish from the heat, cover it, and allow it to cool slowly to room temperature, and then in an ice bath to maximize crystal formation.
- **Isolation and Drying:** Collect the potassium citrate crystals by vacuum filtration. Wash the crystals with a small amount of cold ethanol to remove any remaining impurities. Dry the

crystals in a desiccator or a low-temperature oven (40-50°C) to a constant weight.<sup>[14]</sup>

## Protocol 2: Industrial Production Process Overview

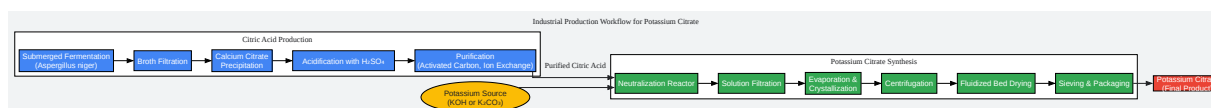
This protocol outlines the major steps in a typical industrial process, starting from the fermentation broth of citric acid.

Methodology:

- Upstream (Fermentation): Produce citric acid using submerged fermentation of a carbohydrate substrate (e.g., molasses) with a high-yield strain of *Aspergillus niger*. This process takes 5-10 days under controlled pH, temperature, and aeration.<sup>[6]</sup>
- Broth Filtration: Separate the fungal mycelium from the citric acid-rich fermentation broth using filtration, often with high-permeability membrane filters.<sup>[16][17]</sup>
- Citric Acid Purification:
  - Add calcium hydroxide (limewater) to the broth to precipitate calcium citrate.
  - Filter and wash the calcium citrate precipitate.
  - Treat the precipitate with sulfuric acid to form soluble citric acid and insoluble calcium sulfate (gypsum), which is then filtered off.
  - The resulting citric acid solution is treated with activated carbon for decolorization and purified via ion exchange chromatography.<sup>[2]</sup>
- Neutralization Reaction:
  - Transfer the purified citric acid solution to a glass-lined reactor.
  - Add a stoichiometric amount of potassium hydroxide (e.g., a 40% solution) or potassium carbonate solution while controlling the temperature (e.g., 50-70°C) and pH (target ~7.5).<sup>[18][19]</sup>
- Purification of Potassium Citrate Solution: Filter the resulting potassium citrate solution to remove any final impurities.

- Concentration and Crystallization:
  - Feed the solution into a continuous forced-circulation evaporator/crystallizer system.
  - Concentrate the solution under vacuum (e.g., -0.08 MPa) at a controlled temperature (e.g., 55-63°C) until the specific gravity reaches a target value (e.g., 1.42-1.44 g/mL).[20]
- Downstream Processing:
  - Separate the crystallized potassium citrate from the mother liquor using a centrifuge.
  - Dry the crystals in a fluidized bed dryer.
  - Sieve the final product to ensure uniform particle size before packaging.[18][20]

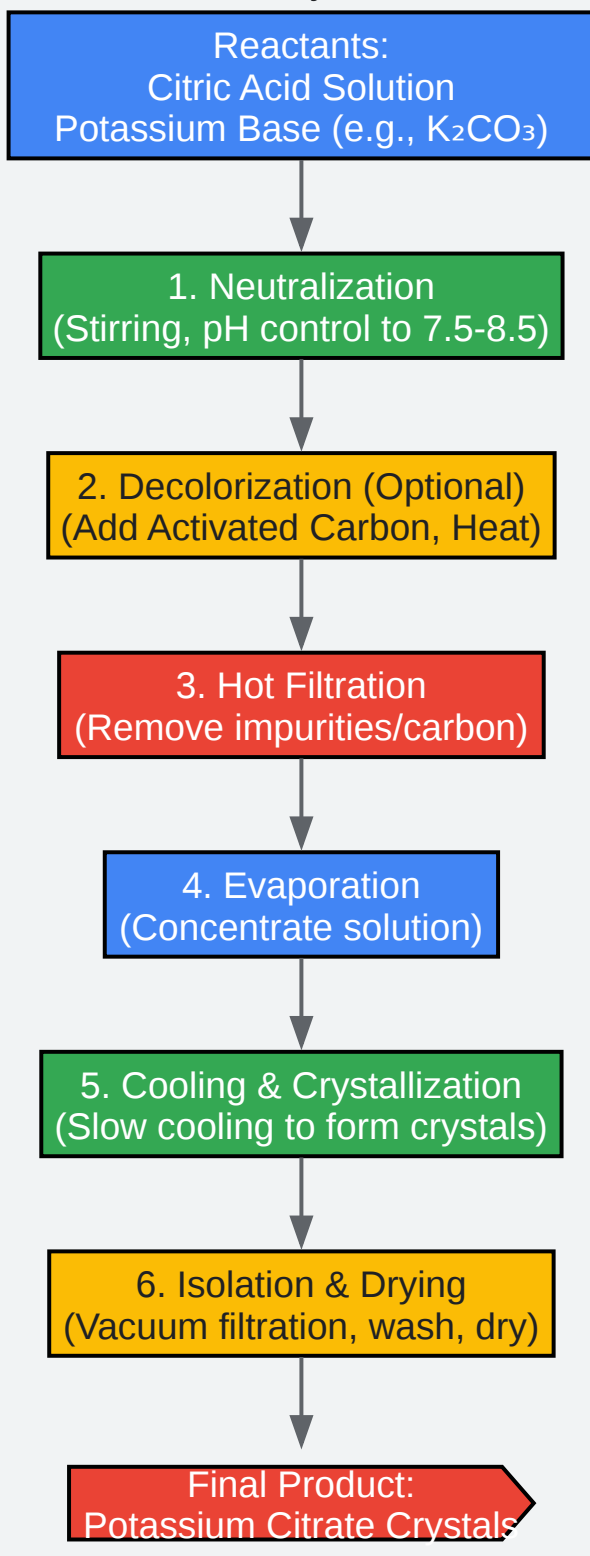
## Part 5: Mandatory Visualizations



[Click to download full resolution via product page](#)

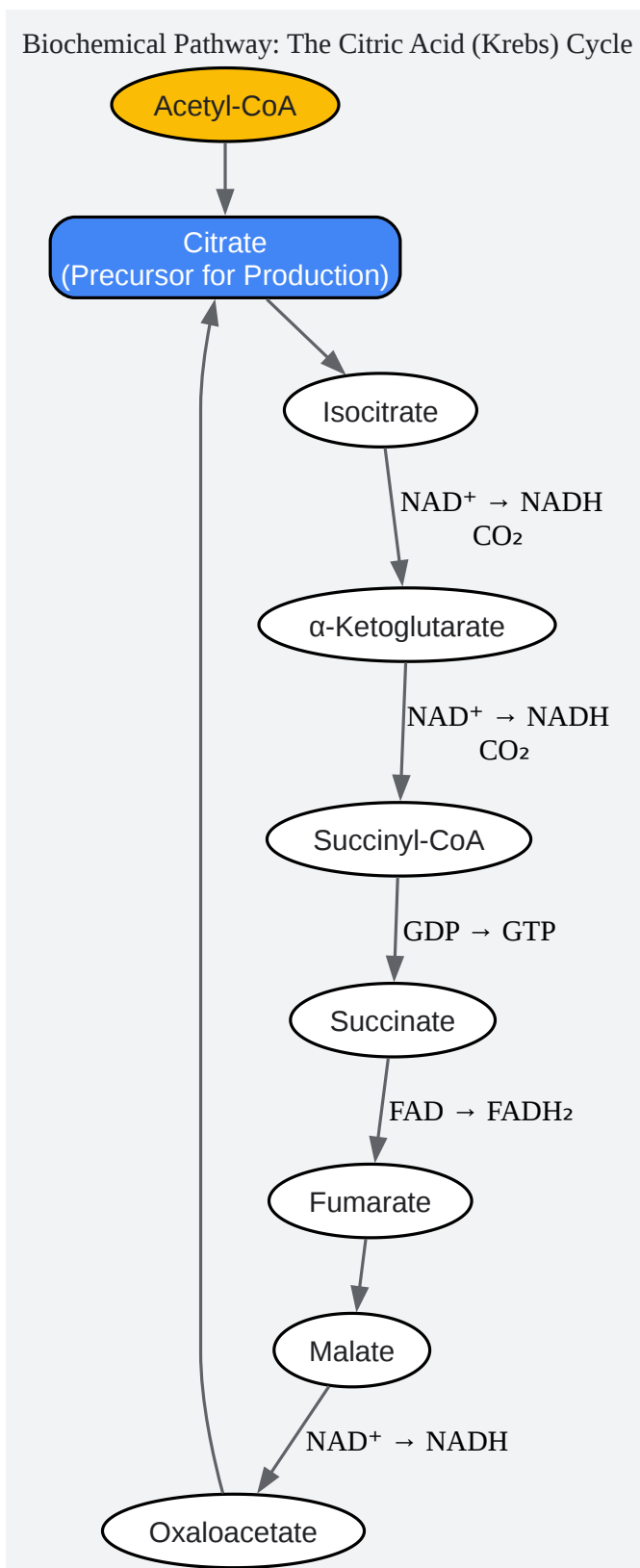
Caption: Industrial production workflow from fermentation to final product.

## General Chemical Synthesis Workflow

[Click to download full resolution via product page](#)

Caption: General workflow for the chemical synthesis of potassium citrate.





[Click to download full resolution via product page](#)

Caption: The Citric Acid Cycle, the source of the citrate precursor.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. etymonline.com [etymonline.com]
- 2. Calcium citrate - Wikipedia [en.wikipedia.org]
- 3. US20200325081A1 - Potassium citrate mixture formed from a dry fertilizer and methods thereof - Google Patents [patents.google.com]
- 4. apb.tbzmed.ac.ir [apb.tbzmed.ac.ir]
- 5. annexechem.com [annexechem.com]
- 6. Potassium Citrate | 866-84-2 [amp.chemicalbook.com]
- 7. Potassium citrate - Wikipedia [en.wikipedia.org]
- 8. nbinno.com [nbinno.com]
- 9. phexcom.com [phexcom.com]
- 10. gauthmath.com [gauthmath.com]
- 11. Tripotassium citrate | C<sub>6</sub>H<sub>5</sub>K<sub>3</sub>O<sub>7</sub> | CID 13344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. expertmarketresearch.com [expertmarketresearch.com]
- 13. digicollections.net [digicollections.net]
- 14. CN103012115A - Production process of medicinal potassium citrate - Google Patents [patents.google.com]
- 15. Production process of medicinal potassium citrate - Eureka | Patsnap [eureka.patsnap.com]
- 16. scispace.com [scispace.com]
- 17. CN105111070A - Preparation method of potassium citrate - Google Patents [patents.google.com]
- 18. Preparation method of potassium citrate - Eureka | Patsnap [eureka.patsnap.com]
- 19. CN107286010A - A kind of preparation method of potassium citrate - Google Patents [patents.google.com]

- 20. CN100491320C - Method for producing potassium citrate by continuous concentration and crystallization and device for realizing the method - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Discovery and history of potassium citrate synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148008#discovery-and-history-of-potassium-citrate-synthesis]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)